

# 1-Benzylazetidin-3-ol molecular weight and formula

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## Compound of Interest

Compound Name: **1-Benzylazetidin-3-ol**

Cat. No.: **B1275582**

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## Technical Dossier: 1-Benzylazetidin-3-ol

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the chemical properties of **1-Benzylazetidin-3-ol**, a heterocyclic compound of interest in medicinal chemistry and synthetic organic chemistry.

## Core Chemical Data

The fundamental molecular properties of **1-Benzylazetidin-3-ol** are summarized below. It is important to distinguish this compound from the structurally related but distinct molecule, 1-Benzhydrylazetidin-3-ol, which possesses two phenyl rings attached to the alpha-carbon of the benzyl group.

Property	Value
Chemical Name	1-Benzylazetidin-3-ol
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO
Molecular Weight	163.22 g/mol [1]
CAS Number	54881-13-9
IUPAC Name	1-benzylazetidin-3-ol[1]

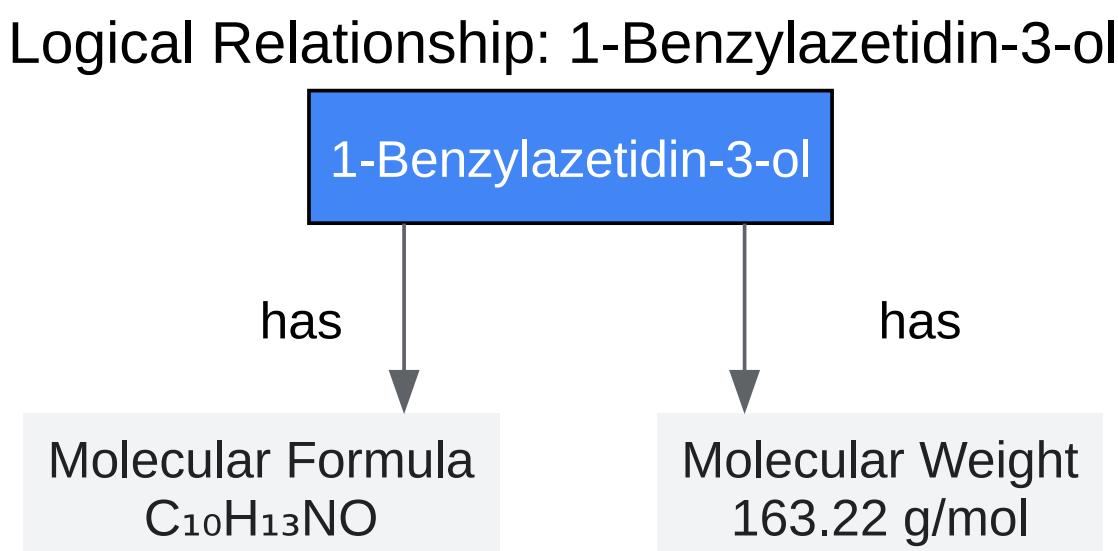
In contrast, the related compound 1-Benzhydrylazetidin-3-ol has a molecular formula of  $C_{16}H_{17}NO$  and a molecular weight of 239.31 g/mol .[2][3][4]

## Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of azetidine derivatives are crucial for reproducibility. While specific experimental details for the synthesis of **1-Benzylazetidin-3-ol** were not found in the immediate search, a general synthetic approach for a related compound, 1-Benzhydrylazetidin-3-ol, involves the reaction of 1-(diphenylmethylamino)-3-chloro-2-propanol with a base such as N,N-diisopropylethylamine (DIPEA) in ethanol. The reaction mixture is heated to reflux, and the resulting product can be purified by recrystallization. This general methodology can be adapted by those skilled in the art for the synthesis of **1-Benzylazetidin-3-ol**, likely starting from 1-(benzylamino)-3-chloro-2-propanol.

## Logical Relationships

The following diagram illustrates the relationship between the chemical name and its core molecular properties.



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Fig. 1: Core properties of **1-Benzylazetidin-3-ol**.

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## References

- 1. N-Benzyl-3-hydroxyazetidine | C10H13NO | CID 3801345 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 18621-17-5|1-Benzhydrylazetidin-3-ol|BLD Pharm [bldpharm.com]
- 3. bangchemicals.com [bangchemicals.com]
- 4. 1-(Diphenylmethyl)azetidin-3-ol | C16H17NO | CID 330448 - PubChem [pubchem.ncbi.nlm.nih.gov]
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